

A Comparative Phylogenetic Analysis of the Tachykinin Neuropeptide Family in Reptiles

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Compound of Interest

Compound Name: Substance P (*alligator*)

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A comprehensive phylogenetic analysis of the tachykinin neuropeptide family in reptiles reveals key evolutionary insights into this ancient and functionally diverse group of signaling molecules. This guide provides a comparative overview of reptilian tachykinins, including their precursor gene organization, peptide sequences, and phylogenetic relationships, offering valuable data for researchers in neuroscience, pharmacology, and drug development.

The tachykinin family, which includes well-known neuropeptides like Substance P (SP), Neurokinin A (NKA), and Neurokinin B (NKB), plays crucial roles in a wide range of physiological processes, from pain transmission and inflammation to smooth muscle contraction and behavior.^[1] While extensively studied in mammals, the evolution and diversity of this family in reptiles, a pivotal group for understanding vertebrate evolution, have remained less clear. This analysis synthesizes available genomic and proteomic data to build a clearer picture of the tachykinin system in reptiles.

Comparative Analysis of Reptilian Tachykinin Peptides

Tachykinin peptides are derived from precursor proteins encoded by the tachykinin genes (TAC1, TAC3, and TAC4). In reptiles, orthologs of TAC1 and TAC3 have been identified, giving rise to SP, NKA, and NKB-related peptides. The amino acid sequences of these peptides show

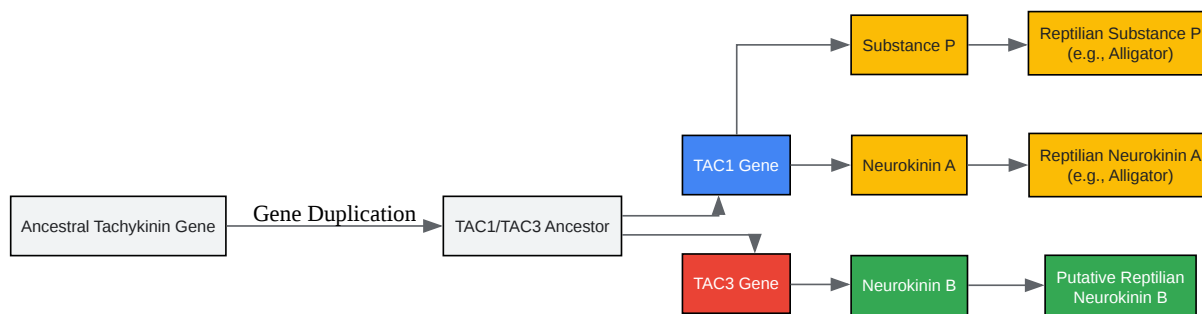
a high degree of conservation in the C-terminal region, which is critical for receptor binding, yet also display key substitutions that can inform phylogenetic relationships.[1]

A notable example comes from the American alligator (*Alligator mississippiensis*), where Substance P exhibits a single amino acid substitution (Arg for Lys at position 3) compared to the mammalian consensus sequence, a feature it shares with avian SP.[2] In contrast, the Neurokinin A sequence from the alligator is identical to its mammalian counterpart.[2]

Peptide	Reptilian Species	Amino Acid Sequence	Comparison to Mammalian Sequence
Substance P	Alligator mississippiensis	Arg-Pro-Arg-Pro-Gln-Gln-Phe-Phe-Gly-Leu-Met-NH2	Single substitution (Lys3Arg)[2]
Neurokinin A	Alligator mississippiensis	His-Lys-Thr-Asp-Ser-Phe-Val-Gly-Leu-Met-NH2	Identical[2]
Neuropeptide γ	Alligator mississippiensis	Asp-Ala-Gly-Tyr-Gly-Gln-Ile-Ser-His-Lys-Arg-His-Lys-Thr-Asp-Ser-Phe-Val-Gly-Leu-Met-NH2	Single substitution (His4Tyr)[2]

Phylogenetic Relationships of the Tachykinin Family

The evolutionary history of the tachykinin gene family in vertebrates is characterized by gene duplication events.[1][3] Phylogenetic analysis of tachykinin precursor proteins, including available reptilian sequences, robustly supports the monophyly of the vertebrate tachykinin family and delineates the distinct evolutionary trajectories of the TAC1 and TAC3 gene lineages. Reptilian tachykinin sequences cluster with their respective orthologs from other vertebrate classes, underscoring the ancient origins of these signaling systems.



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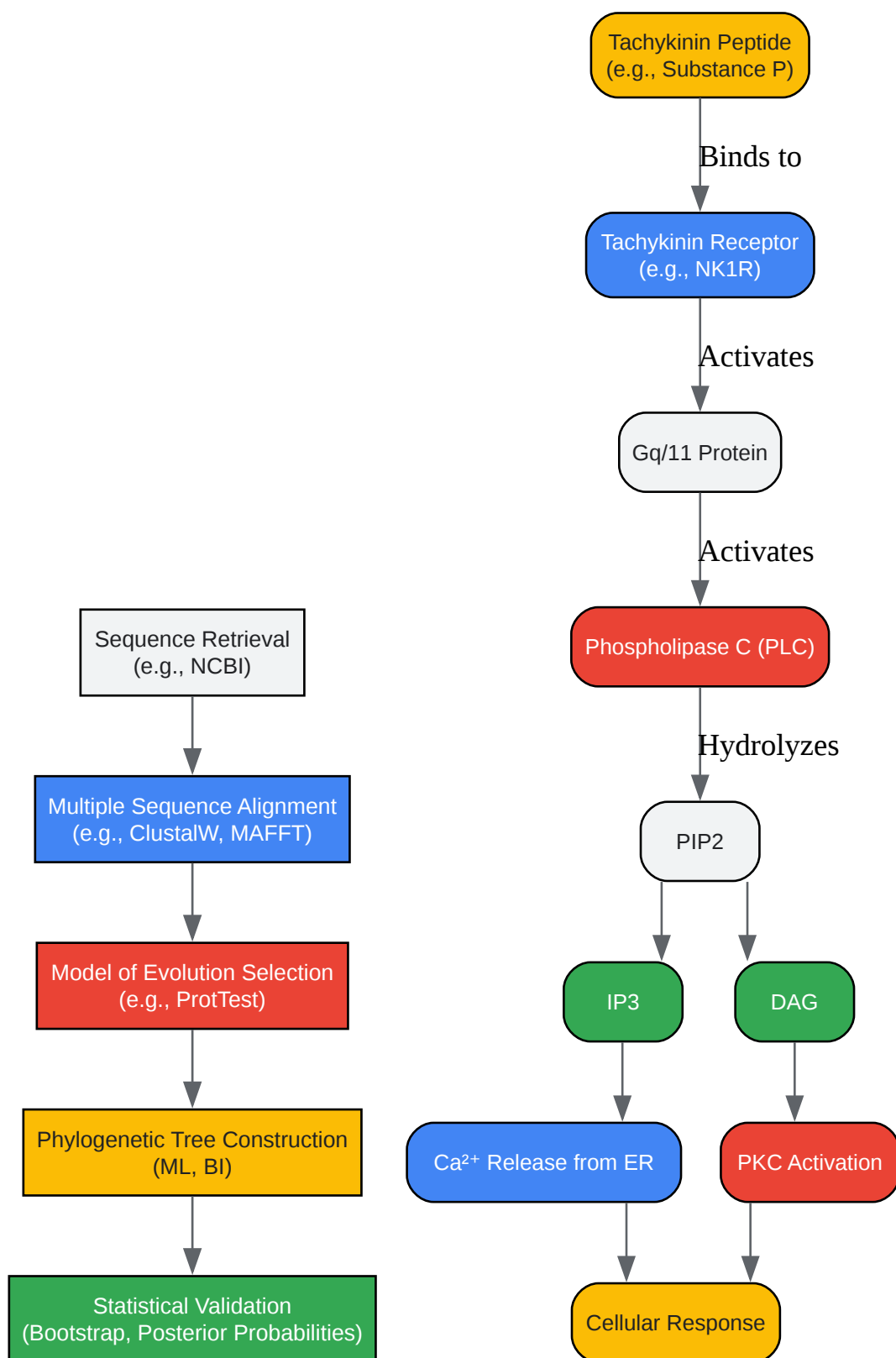
Evolutionary relationship of tachykinin genes.

Experimental Protocols

The phylogenetic analysis presented here is based on established molecular and bioinformatic methodologies. A generalized workflow for such an analysis is outlined below.

1. Sequence Retrieval and Alignment: Tachykinin precursor protein sequences from various reptilian species, as well as representative species from other vertebrate classes (mammals, birds, amphibians, and fish), are retrieved from public databases such as NCBI GenBank. The amino acid sequences are then aligned using multiple sequence alignment software like ClustalW or MAFFT to identify conserved regions and variable sites.^[1]

2. Phylogenetic Tree Construction: Phylogenetic trees are constructed using methods such as Maximum Likelihood (ML) and Bayesian Inference (BI). The appropriate model of protein evolution is determined using software like ProtTest. The robustness of the phylogenetic tree topology is assessed using bootstrap analysis (for ML) or by calculating posterior probabilities (for BI).



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References

- 1. Frontiers | Tachykinins: Neuropeptides That Are Ancient, Diverse, Widespread and Functionally Pleiotropic [frontiersin.org]
- 2. Structural characterization of tachykinins (neuropeptide gamma, neurokinin A, and substance P) from a reptile, Alligator mississippiensis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Tachykinins, new players in the control of reproduction and food intake: A comparative review in mammals and teleosts - PMC [pmc.ncbi.nlm.nih.gov]
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